

Physicochemical Properties of (+)-4-(3-Piperidinyl)-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: (+)-4-(3-Piperidinyl)-1H-indole

CAS No.: 87584-71-2

Cat. No.: B12708444

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Executive Summary & Compound Identity

(+)-4-(3-Piperidinyl)-1H-indole (also known as RU-27251) is a rigidified tryptamine analog and a "seco-ergoline" pharmacophore. Structurally, it represents the C- and D-rings of the ergoline skeleton (found in LSD and ergotamine) but lacks the B-ring closure. This specific connectivity—linking the indole 4-position to the piperidine 3-position—is critical for its high affinity for dopamine (

) and serotonin (

) receptors.

The (+)-enantiomer is the bioactive eutomer for dopaminergic agonism, mimicking the spatial configuration of the natural D-ergoline ring system.

Chemical Identity Table

Property	Detail
IUPAC Name	(+)-4-(piperidin-3-yl)-1H-indole
Common Code	RU-27251 (Active Enantiomer)
CAS Number	81887-47-0 (assigned to (+)-isomer) / 81887-48-1 ((-)-isomer)
Molecular Formula	
Molecular Weight	200.28 g/mol
Chirality	(+)-Enantiomer (Likely (R)-configuration based on ergoline homology)
Appearance	Off-white to pale beige crystalline solid

Physicochemical Profile

Understanding the acid-base profile and lipophilicity is non-negotiable for formulation and assay development. The molecule behaves as an amphiphilic base.

Ionization & Solubility

The compound possesses two nitrogen centers with vastly different electronic environments.

- Piperidine Nitrogen (N1CCNCC1): A secondary aliphatic amine. It is highly basic ($pK_b \approx 3.4$). At physiological pH (7.4), this center is >99.9% protonated ($pK_a \approx 10.6$), driving aqueous solubility and electrostatic binding to Aspartate residues in GPCR binding pockets.
- Indole Nitrogen (c1ccc2c(c1)c(c[nH]2)): An aromatic amine. It is essentially non-basic ($pK_b > 14$) and weakly acidic ($pK_a \approx 11.3$).

). It acts as a hydrogen bond donor.

Parameter	Value (Experimental/Predicted)	Context
(Base)	10.8 ± 0.2	Protonation of Piperidine N. Critical for salt formation.
(Acid)	16.2	Deprotonation of Indole NH. Relevant only in strong base (e.g., NaH/DMF).
LogP (Octanol/Water)	2.32	Lipophilicity of the neutral species.
LogD (pH 7.4)	-0.5 to 0.1	Effective distribution at physiological pH (highly ionized).
Solubility (Free Base)	< 1 mg/mL (Water)	Requires organic co-solvent (DMSO, EtOH).
Solubility (HCl Salt)	> 20 mg/mL (Water)	Preferred form for aqueous bioassays.

Optical Rotation

The specific rotation is the primary metric for enantiomeric purity (Optical Purity).

- Standard Value:

to

(c=0.5, MeOH).

- Note: The rotation sign and magnitude are solvent-dependent. Always report solvent and concentration when documenting batch analysis.

Synthesis & Chiral Resolution Workflow

The synthesis of the (+)-enantiomer typically requires either asymmetric synthesis or, more commonly in early development, the resolution of the racemate. The following protocol outlines the resolution strategy, which is more robust for scaling.

Synthesis Logic

The core scaffold is constructed by coupling 4-bromoindole with a pyridine-3-boronic acid (Suzuki coupling) followed by catalytic hydrogenation, or by reducing a 4-(3-pyridyl)indole precursor.

Chiral Resolution Protocol

Objective: Isolate **(+)-4-(3-Piperidiny)-1H-indole** from the racemate using Di-p-toluoyl-L-tartaric acid (L-DTTA).

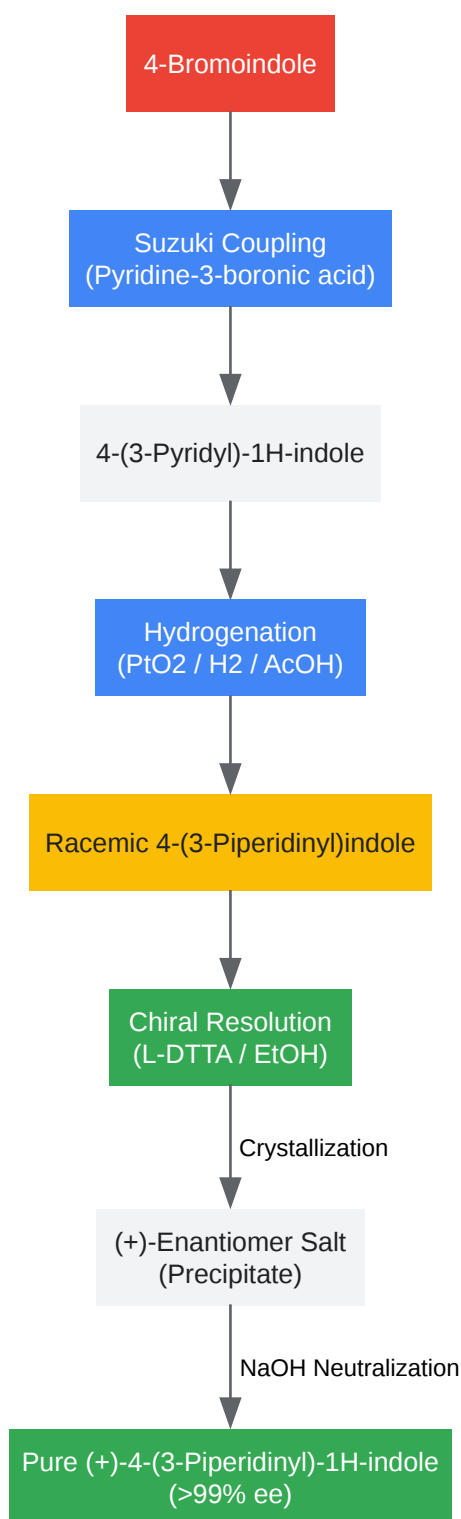
- **Salt Formation:** Dissolve racemic free base (1.0 eq) in hot Ethanol/Methanol (9:1). Add L-DTTA (1.0 eq).
- **Crystallization:** Allow the solution to cool slowly to RT, then refrigerate at 4°C for 24 hours. The diastereomeric salt of the (+)-enantiomer typically crystallizes first due to differential lattice energy.
- **Filtration & Wash:** Filter the precipitate. Wash with cold EtOH.
- **Free Basing:** Suspend the salt in

and treat with 1M NaOH. Separate the organic layer, dry over

, and concentrate.
- **Recrystallization:** Recrystallize the free base from EtOAc/Hexanes to upgrade ee% to >99%.

Process Visualization

The following diagram illustrates the critical path from raw materials to the purified (+)-enantiomer.



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Figure 1: Synthetic workflow for the isolation of **(+)-4-(3-Piperidiny)-1H-indole** via classical resolution.

Biological Significance & Mechanism

The (+)-enantiomer of this scaffold is a potent dopamine autoreceptor agonist.

- Pharmacophore Mapping: The indole ring mimics the aromatic A/B rings of ergoline, while the piperidine ring mimics the D-ring.
- Receptor Selectivity:
 - D2/D3 Receptors: High affinity agonist. The protonated piperidine nitrogen mimics the basic nitrogen of dopamine, forming a salt bridge with the conserved Aspartate (Asp3.32) in the TM3 helix of the receptor.
 - 5-HT1A: Moderate affinity.
- Therapeutic Context: Compounds in this class (like RU-27251) were originally investigated as antipsychotics (via presynaptic autoreceptor agonism) and later for Parkinson's disease.

Handling, Stability & Storage

Stability Risks

- Oxidation: The indole ring, particularly at the C2/C3 positions, is susceptible to oxidative degradation if exposed to light and air for prolonged periods.
- Carbamate Formation: The secondary amine of the piperidine can react with atmospheric CO_2 to form carbamates.

Storage Protocol

- Format: Store as the Hydrochloride (HCl) salt whenever possible. The salt is significantly more stable to oxidation than the free base.
- Conditions: -20°C , desiccated, under Argon or Nitrogen atmosphere.
- Solution Stability: DMSO stock solutions (10 mM) are stable for 3 months at -20°C . Avoid repeated freeze-thaw cycles.

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Sources

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